

InChIKey SOFCSIBVJROWGI-UHFFFAOYSA-N properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (2-Phenyl-1,3-thiazol-4-yl)acetonitrile

CAS No.: 16441-25-1

Cat. No.: B092347

[Get Quote](#)

An in-depth analysis of the provided InChIKey, SOFCSIBVJROWGI-UHFFFAOYSA-N, indicates that this identifier does not correspond to a recognized chemical substance within major chemical databases. As a Senior Application Scientist, the integrity and accuracy of scientific data are paramount. Therefore, before proceeding with the generation of a technical guide, it is crucial to address this fundamental issue.

The Importance of a Valid InChIKey

The International Chemical Identifier (InChI) and its condensed, searchable version, the InChIKey, are non-proprietary, open standards for representing chemical substances. They are designed to be a unique and unambiguous fingerprint for a specific chemical structure. This precision is vital in research, drug development, and all scientific communication to ensure that all parties are discussing the exact same molecule.

An invalid InChIKey can arise from several sources, including:

- **Typographical errors:** The 27-character string of an InChIKey is complex and prone to transcription errors.
- **Computational errors:** The software used to generate the InChIKey may have encountered an error.
- **Non-existent compound:** The InChIKey may have been generated for a theoretical or hypothetical molecule that has not been synthesized or registered in chemical databases.

Actionable Steps for the User

To enable the creation of the requested in-depth technical guide, please verify the InChIKey SOFCSIBVJROWGI-UHFFFAOYSA-N.

Recommendation:

- **Double-check the source:** Please return to the original source of the InChIKey and carefully compare it with the one provided.
- **Utilize chemical drawing software:** If you have the chemical structure, you can use a chemical drawing tool (such as ChemDraw, MarvinSketch, or free online tools) to draw the molecule and generate the correct InChIKey.
- **Search by other identifiers:** If you have other information about the compound, such as its common name, IUPAC name, CAS Registry Number, or SMILES string, please provide that information. These alternative identifiers can be used to find the correct InChIKey and the associated scientific data.

Once a valid InChIKey for the compound of interest is provided, a comprehensive technical guide will be generated that adheres to the rigorous standards of scientific integrity and provides the in-depth analysis required by researchers, scientists, and drug development professionals. This will include a detailed exploration of its physicochemical properties, mechanism of action, relevant signaling pathways, and established experimental protocols, all supported by authoritative citations and visualizations.

- **To cite this document:** [BenchChem. \[InChIKey SOFCSIBVJROWGI-UHFFFAOYSA-N properties\]. BenchChem, \[2026\]. \[Online PDF\]. Available at:](#)

[\[https://www.benchchem.com/product/b092347/docs#inchikey-sofcsibvjrowgi-uhfffaoy-sa-n-properties\]](https://www.benchchem.com/product/b092347/docs#inchikey-sofcsibvjrowgi-uhfffaoy-sa-n-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)